

# An In-depth Technical Guide to the Density of Methyl Valerate

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## Compound of Interest

Compound Name: Methyl valerate

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This technical guide provides a comprehensive overview of the density of **methyl valerate**, a crucial physical property for various applications in research and development. This document summarizes quantitative data, details experimental protocols for density determination, and presents a visualization of the temperature-density relationship.

## Quantitative Data: Density of Methyl Valerate

The density of a substance is a fundamental physical property, defined as its mass per unit volume. For **methyl valerate**, a fatty acid methyl ester, density is influenced by temperature. The following table summarizes experimental data for the liquid density of **methyl valerate** at various temperatures.

Temperature (K)	Temperature (°C)	Density (g/cm <sup>3</sup> )
283.15	10	0.893
288.15	15	0.888
293.15	20	0.884
298.15	25	0.879
303.15	30	0.874
308.15	35	0.869
313.15	40	0.864
318.15	45	0.859
323.15	50	0.854
328.15	55	0.849
333.15	60	0.844
338.15	65	0.839
343.15	70	0.834
348.15	75	0.829
353.15	80	0.824
358.15	85	0.819
363.15	90	0.814

Note: This data is compiled from critically evaluated experimental data.<sup>[1]</sup> Additional reported values include 0.8947 g/cm<sup>3</sup> at 20°C (68°F)<sup>[2][3]</sup>, a range of 0.890 to 0.893 g/cm<sup>3</sup> at 20°C<sup>[4]</sup>, and 0.875 g/mL at 25°C<sup>[5][6][7]</sup>.

## Experimental Protocols for Density Measurement

The determination of liquid density is a routine yet critical measurement in a laboratory setting. Two common and accurate methods for this purpose are pycnometry and the use of an

oscillating U-tube densitometer.

## Pycnometry

This gravimetric method relies on the precise measurement of the mass of a known volume of liquid.

Protocol:

- **Cleaning and Calibration:** A pycnometer, a glass flask with a specific, calibrated volume, is thoroughly cleaned and dried. Its empty mass is accurately measured using an analytical balance.
- **Filling:** The pycnometer is then filled with the liquid sample, in this case, **methyl valerate**. Care must be taken to avoid the presence of air bubbles.
- **Thermostating:** The filled pycnometer is placed in a thermostat-controlled water bath to bring the liquid to the desired temperature.
- **Weighing:** Once thermal equilibrium is reached, the pycnometer is removed, carefully dried on the outside, and its total mass is measured.
- **Calculation:** The density ( $\rho$ ) is calculated using the following formula:

$$\rho = (m_{\text{filled}} - m_{\text{empty}}) / V$$

where:

- $m_{\text{filled}}$  is the mass of the filled pycnometer.
- $m_{\text{empty}}$  is the mass of the empty pycnometer.
- $V$  is the calibrated volume of the pycnometer.

## Oscillating U-tube Densitometer

This method measures the change in the resonant frequency of a U-shaped tube when it is filled with the sample liquid.

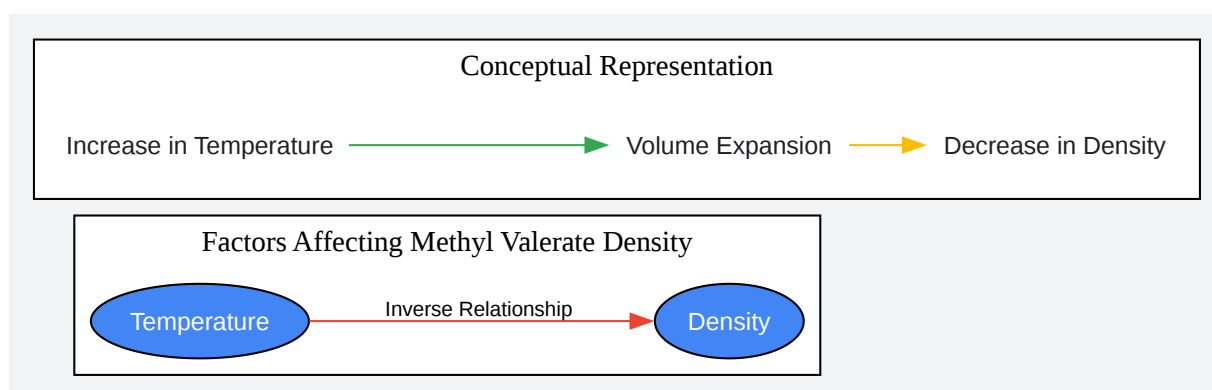
## Protocol:

- **Instrument Calibration:** The instrument is calibrated using two substances of known density, typically dry air and deionized water.
- **Sample Injection:** The **methyl valerate** sample is injected into the clean, dry U-tube, ensuring no air bubbles are present.
- **Temperature Control:** The instrument's built-in Peltier element controls the temperature of the U-tube to the desired setpoint.
- **Measurement:** The instrument electronically excites the U-tube, causing it to oscillate. The resonant frequency of the oscillation is measured.
- **Density Calculation:** The instrument's software automatically calculates the density of the sample based on the measured frequency and the initial calibration.

## Visualization

### Temperature-Density Relationship of Methyl Valerate

The following diagram illustrates the inverse relationship between the temperature and the density of liquid **methyl valerate**. As the temperature increases, the kinetic energy of the molecules increases, leading to an expansion in volume and a decrease in density.

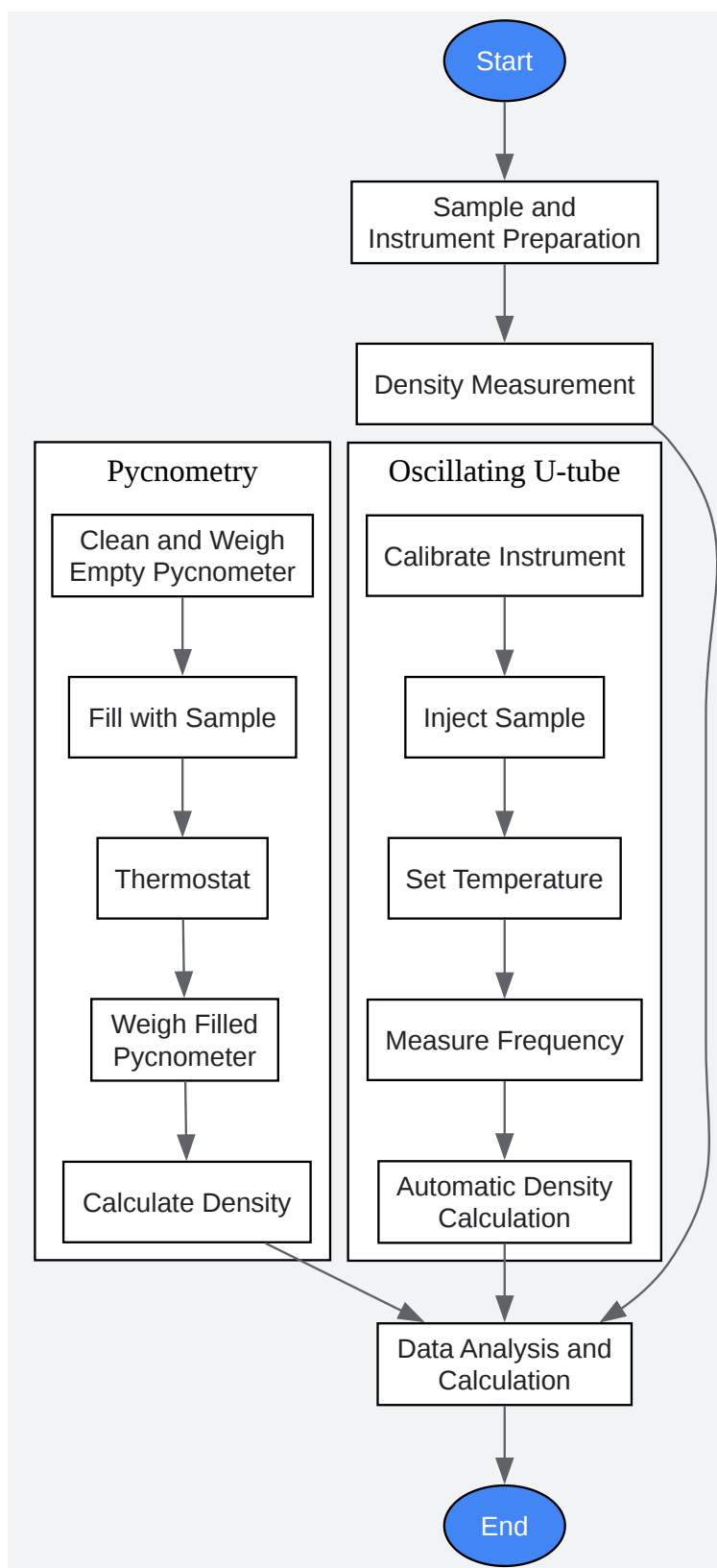


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Caption: Relationship between temperature and the density of **methyl valerate**.

## Experimental Workflow for Density Determination

The following diagram outlines the general workflow for the experimental determination of liquid density using either pycnometry or an oscillating U-tube densitometer.



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